

A Comprehensive Technical Guide to N5,N5-Dimethylpyridine-2,5-diamine

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Compound of Interest

Compound Name: *N5,N5-Dimethylpyridine-2,5-diamine*

CAS No.: 39856-52-5

Cat. No.: B1275426

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Abstract: This document provides an in-depth technical examination of **N5,N5-Dimethylpyridine-2,5-diamine**, a versatile heterocyclic building block. The guide is structured to deliver field-proven insights for researchers, scientists, and professionals in drug development and materials science. We will explore its chemical identity, synthesis protocols, analytical characterization, reactivity, and key applications, with a strong emphasis on the causal relationships behind experimental choices and safety protocols. The CAS Number for **N5,N5-Dimethylpyridine-2,5-diamine** is 39856-52-5.[1][2][3] This guide serves as a comprehensive resource, grounded in authoritative references to ensure scientific integrity.

Core Chemical Identity and Physicochemical Properties

N5,N5-Dimethylpyridine-2,5-diamine, also known by synonyms such as 2-Amino-5-(dimethylamino)pyridine, is a substituted pyridine derivative.[1][4] Its structure, featuring both a primary amine at the 2-position and a tertiary dimethylamino group at the 5-position, imparts a unique combination of electronic and steric properties.[5] The dimethylamino group acts as a strong electron-donating group, which modulates the electron density of the pyridine ring and

the basicity of the nitrogen atoms, while the primary amine provides a key reactive handle for synthetic transformations.[5]

These structural features are critical for its function as a versatile intermediate in organic synthesis.[5] Its dihydrochloride salt form (CAS No. 1211513-26-6) is also commercially available and offers enhanced water solubility.

Table 1: Physicochemical Properties of **N5,N5-Dimethylpyridine-2,5-diamine**

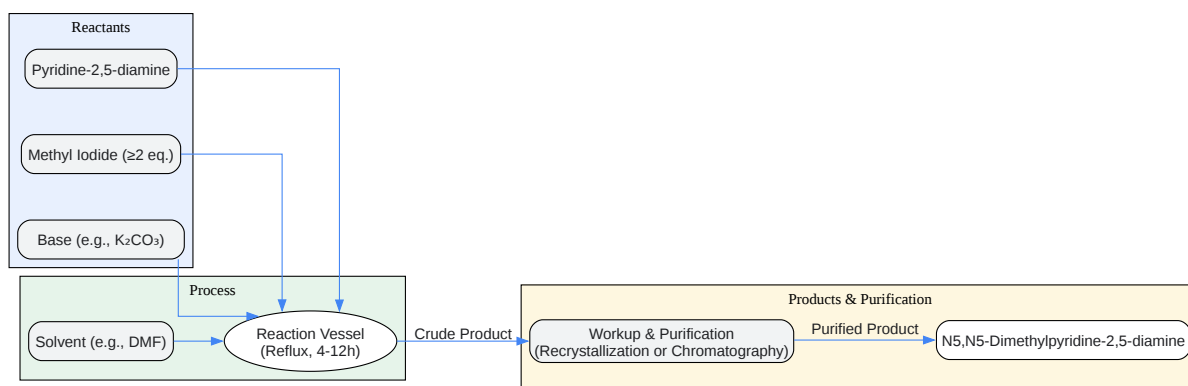
Property	Value	Source
CAS Number	39856-52-5	[1][2]
Molecular Formula	C ₇ H ₁₁ N ₃	[1][6]
Molecular Weight	137.18 g/mol	[1][2][6]
Physical Form	Low-melting solid or liquid	[7]
Melting Point	48-50 °C	
InChI Key	OLYQLAFJZQNFK-UHFFFAOYSA-N	[2][7]
LogP	0.575 - 0.6	[2][6]

Synthesis and Purification Strategies

The synthesis of **N5,N5-Dimethylpyridine-2,5-diamine** is most commonly achieved through the direct methylation of its precursor, pyridine-2,5-diamine.[8] The choice of this strategy is based on the commercial availability of the starting material and the straightforward nature of N-alkylation reactions.

Dominant Synthetic Pathway: Exhaustive Methylation

The causality behind this protocol is the nucleophilic character of the amino groups on the pyridine-2,5-diamine. A strong methylating agent, such as methyl iodide, is used in slight excess to ensure complete dimethylation at the more nucleophilic 5-position. A non-nucleophilic base is required to neutralize the HI byproduct, driving the reaction to completion.



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Caption: Synthetic workflow for **N5,N5-Dimethylpyridine-2,5-diamine**.

Step-by-Step Laboratory Protocol

This protocol is designed as a self-validating system, with clear checkpoints for reaction monitoring and purification.

- **Reactor Setup:** In a three-neck round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve pyridine-2,5-diamine (1.0 eq.) in anhydrous dimethylformamide (DMF).
- **Reagent Addition:** Add potassium carbonate (2.5 eq.) to the solution. Slowly add methyl iodide (2.2 eq.) dropwise at room temperature. Causality: The base neutralizes the acid formed, preventing protonation of the starting amine which would halt the reaction.

- **Reaction:** Heat the mixture to reflux (approx. 80-100°C) and maintain for 4-12 hours.^[8] Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- **Quenching:** After cooling to room temperature, quench the reaction by carefully adding water.^[8] This step dissolves inorganic salts and precipitates the crude product.
- **Isolation & Purification:** Isolate the crude product via filtration. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by column chromatography on silica gel.^[8]

An alternative, though less common, route involves reductive methylation using formaldehyde and formic acid (Eschweiler-Clarke reaction).^[8]

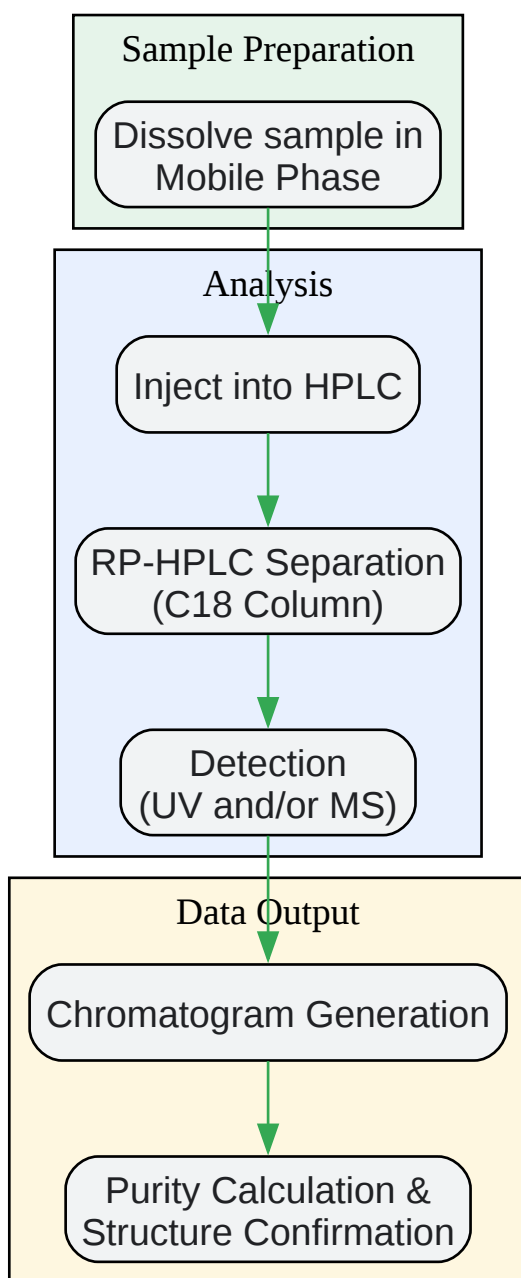
Analytical Characterization and Quality Control

Confirming the identity and purity of **N5,N5-Dimethylpyridine-2,5-diamine** is crucial for its application. High-Performance Liquid Chromatography (HPLC) is a primary technique for this purpose.

HPLC Method for Purity Assessment

A reverse-phase HPLC method is highly effective for separating the polar diamine from non-polar impurities.^[2]

- **Column:** C18 reverse-phase column (e.g., Newcrom R1).^[2]
- **Mobile Phase:** A gradient of acetonitrile and water with an acidic modifier like phosphoric acid or, for MS compatibility, formic acid.^[2]
- **Detection:** UV detection at a wavelength corresponding to the compound's chromophore (typically 254 nm).
- **Application:** This method is scalable and suitable for both analytical purity checks and for guiding preparative separations to isolate impurities.^[2]



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Caption: General analytical workflow for quality control.

Table 2: Key Analytical Techniques

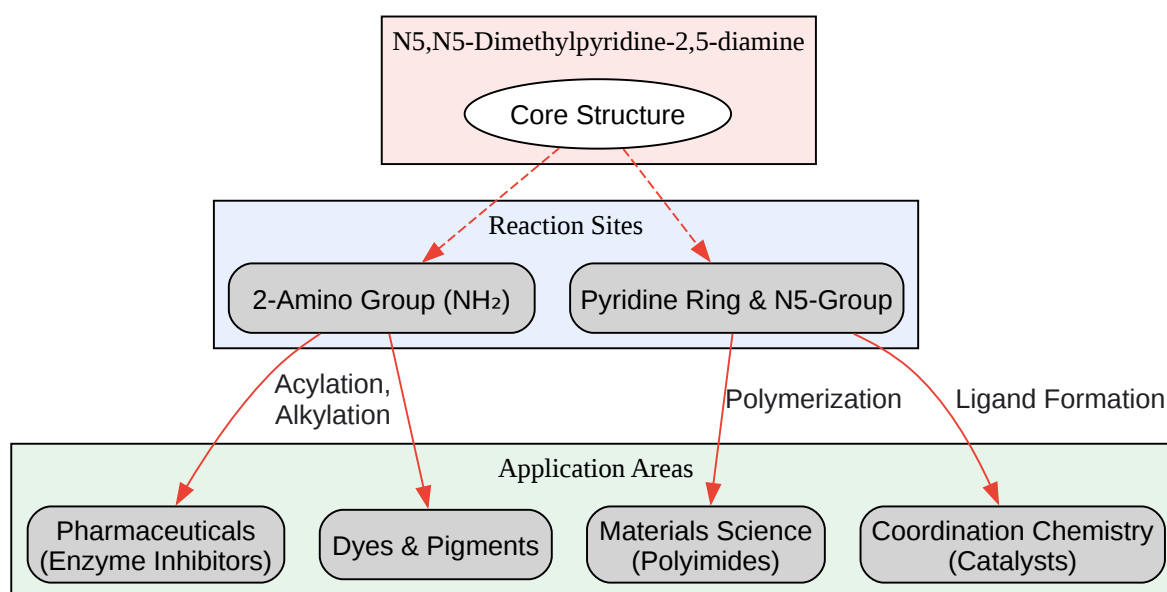
Technique	Purpose	Expected Observations
^1H NMR	Structural Elucidation	Signals for aromatic protons, a singlet for the $\text{N}(\text{CH}_3)_2$ group (~3.0 ppm), and a broad singlet for the NH_2 group.
^{13}C NMR	Carbon Skeleton Confirmation	Distinct signals for the five aromatic carbons and one signal for the methyl carbons.
LC-MS	Purity & MW Confirmation	A major peak in the chromatogram with a corresponding mass ion of $[\text{M}+\text{H}]^+ \approx 138.1$.
FTIR	Functional Group ID	N-H stretching bands for the primary amine (~3300-3500 cm^{-1}), C-H and C=C/C=N aromatic stretches.

Chemical Reactivity and Core Applications

The utility of **N5,N5-Dimethylpyridine-2,5-diamine** stems from its dual functionality, making it a valuable building block in several high-value chemical sectors.

- **Pharmaceuticals & Medicinal Chemistry:** The aminopyridine scaffold is a "privileged structure" in drug discovery. This compound serves as a key intermediate for synthesizing Active Pharmaceutical Ingredients (APIs).[9] Research has indicated its potential use in developing enzyme inhibitors for anticancer and antimicrobial applications.[5]
- **Materials Science:** It is used as a monomer for creating advanced polyimides. The incorporation of the pyridine unit enhances the thermal resistance and solubility of the resulting polymers.[5]
- **Dyes and Pigments:** It serves as a precursor in the synthesis of various colorants.

- Coordination Chemistry: The nitrogen atoms of the amino groups can act as ligands, coordinating with metal ions to form complexes used in catalysis.[4][5][10]



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Caption: Reactivity sites and their corresponding application pathways.

Safety, Handling, and Storage

N5,N5-Dimethylpyridine-2,5-diamine is classified as a hazardous chemical and requires strict safety protocols.

Signal Word: Danger[6]

Table 3: GHS Hazard Information

Hazard Code	Statement	Class	Source
H302	Harmful if swallowed	Acute Toxicity, Oral (Cat. 4)	[6]
H315	Causes skin irritation	Skin Irritation (Cat. 2)	[6]
H318	Causes serious eye damage	Serious Eye Damage (Cat. 1)	[6]
H335	May cause respiratory irritation	STOT SE (Cat. 3)	[6]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[11\]](#)
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Avoid all skin contact.[\[11\]](#)
 - Respiratory Protection: If dusts or aerosols may be generated, use a NIOSH-approved respirator.[\[11\]](#)

First Aid and Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention. The risk of serious eye damage is high.[\[6\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.
- Ingestion: Do NOT induce vomiting. Call a poison control center or physician immediately.[\[12\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

N5,N5-Dimethylpyridine-2,5-diamine (CAS: 39856-52-5) is a high-value synthetic intermediate with a well-defined profile of reactivity and utility. Its strategic importance in pharmaceuticals, materials science, and industrial chemistry is directly attributable to the distinct functionalities of its primary and tertiary amino groups. Understanding the causality behind its synthesis, the appropriate methods for its characterization, and the stringent safety protocols required for its handling are paramount for any scientist or researcher incorporating this compound into their work. This guide provides the foundational, technically-grounded knowledge necessary for its effective and safe utilization.

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